

Application Notes and Protocols for Preparing AZ-1355 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZ-1355

Cat. No.: B1662766

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Introduction

AZ-1355 is a small molecule inhibitor identified as a lipid-lowering compound. It exerts its biological effects by inhibiting platelet aggregation and elevating the ratio of prostaglandin I₂ (PGI₂) to thromboxane A₂ (TXA₂)[1][2]. Accurate preparation of **AZ-1355** stock solutions is critical for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the solubilization, storage, and handling of **AZ-1355**.

Chemical Properties and Data Presentation

A summary of the key quantitative data for **AZ-1355** is presented in the table below for easy reference.

Property	Value
Chemical Name	Ethyl 10,11-dihydro-4-methoxydibenz[b,f]-(1,4)oxazepine-8-carboxylate
Molecular Formula	C ₁₇ H ₁₇ NO ₄
Molecular Weight	299.326 g/mol
CAS Number	75451-07-9
Appearance	Solid Powder
Solubility	10 mM in DMSO
Purity	>98% (as determined by HPLC)

Experimental Protocols

Materials and Equipment

- **AZ-1355** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (amber or wrapped in foil)
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Protocol for Preparing a 10 mM AZ-1355 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AZ-1355** in DMSO.

- Equilibrate **AZ-1355** to Room Temperature: Before opening the vial, allow the solid **AZ-1355** to equilibrate to room temperature for at least 20-30 minutes. This prevents the condensation of moisture, which can affect the stability and solubility of the compound.
- Weighing the Compound:
 - On a calibrated precision balance, carefully weigh the desired amount of **AZ-1355** powder.
 - To prepare 1 mL of a 10 mM stock solution, you will need 2.993 mg of **AZ-1355**.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 299.326 \text{ g/mol} * 1000 \text{ mg/g} = 2.993 \text{ mg}$
- Dissolving the Compound:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **AZ-1355**. For a 10 mM solution, if you weighed 2.993 mg, add 1 mL of DMSO.
 - Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath for a few minutes can aid dissolution, but avoid excessive heat. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage:
 - To minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage or at -80°C for long-term storage. When stored properly, the solution in DMSO is stable for at least 6 months at -80°C and -20°C[1].

Protocol for Preparing Working Solutions

- Thawing the Stock Solution: When ready to use, thaw an aliquot of the 10 mM **AZ-1355** stock solution at room temperature.

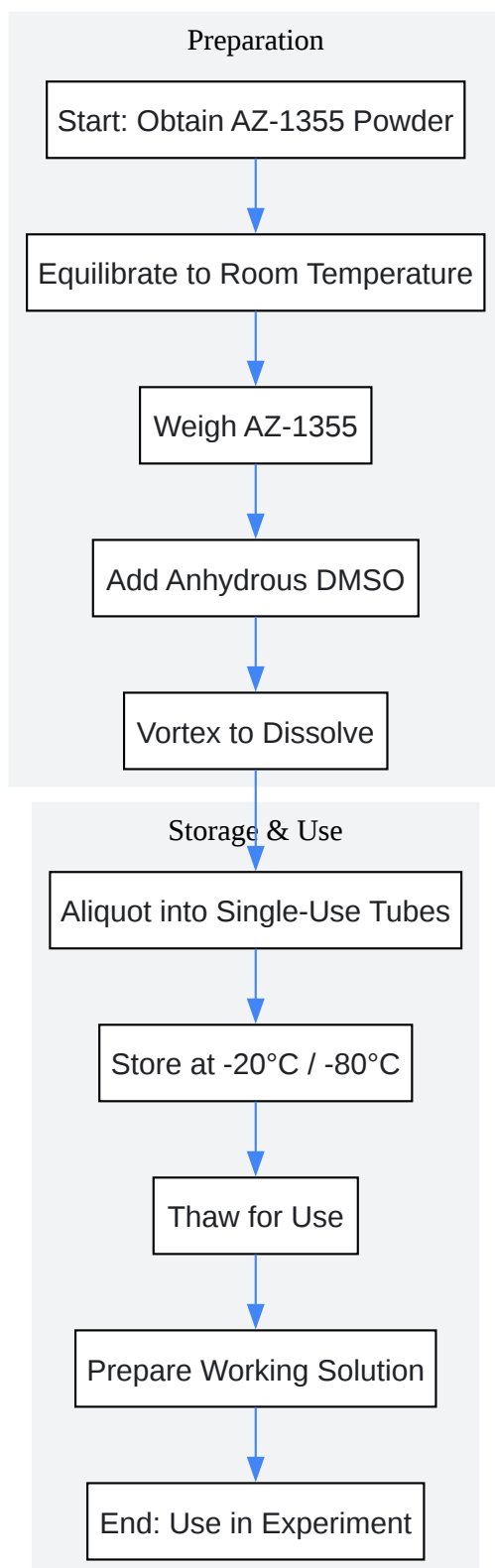
- **Serial Dilution:** It is recommended to perform serial dilutions of the stock solution in the appropriate cell culture medium or experimental buffer to achieve the desired final concentration. Direct dilution of a high-concentration DMSO stock into an aqueous buffer can sometimes cause precipitation[3].
 - **Example for a 10 μ M working solution:** First, prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 999 μ L of the experimental buffer. This results in a 10 μ M intermediate solution.
- **Vehicle Control:** Always include a vehicle control in your experiments. This should contain the same final concentration of DMSO as the samples treated with **AZ-1355** to account for any effects of the solvent.

Safety Precautions

- Always handle **AZ-1355** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation, ingestion, and direct contact with skin and eyes.
- Dispose of waste materials containing **AZ-1355** and DMSO according to your institution's guidelines for chemical waste disposal.

Mandatory Visualizations

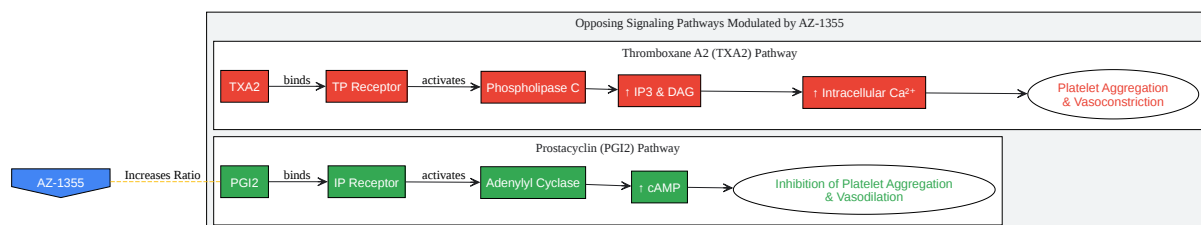
Experimental Workflow



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Caption: Workflow for preparing **AZ-1355** stock solutions.

Signaling Pathway



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Caption: **AZ-1355** elevates the PGI2 to TXA2 ratio.

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References

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